

Essential Safety and Disposal Procedures for PZ-2891

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Compound of Interest

Compound Name: PZ-2891

Cat. No.: B610367

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This document provides critical safety, handling, and disposal information for **PZ-2891** (Pantazine 2891), a modulator of pantothenate kinase (Pank). The following guidelines are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound in a laboratory setting.

Product Information

Identifier	Value
Product Name	PZ-2891
Synonyms	Pantazine 2891
CAS Number	2170608-82-7
Molecular Formula	C ₂₀ H ₂₃ N ₅ O
Molecular Weight	349.4 g/mol
Appearance	Solid

Safety and Handling

According to available safety data sheets, **PZ-2891** is not classified as a hazardous substance. However, standard laboratory safety precautions should always be observed.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses or goggles. An eye-wash station should be readily accessible.
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Body Protection:** Wear a lab coat.

Handling Precautions:

- Avoid inhalation of dust, vapors, or mist.
- Ensure adequate ventilation in the handling area.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Ensure Personal Safety:** Wear appropriate PPE as listed above.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Keep the material away from drains and water courses.
- **Clean-up:**
 - For solid spills, carefully sweep or scoop up the material.
 - For solutions, absorb with a non-combustible absorbent material (e.g., diatomite, universal binders).
 - Decontaminate the spill area and any affected equipment by scrubbing with alcohol.
- **Disposal:** Dispose of the contaminated material and absorbents in accordance with local, state, and federal regulations as outlined in the disposal section below.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Wash out mouth with water. Do NOT induce vomiting. Seek medical attention.[\[1\]](#)

Proper Disposal Procedures for PZ-2891

While **PZ-2891** is not classified as a hazardous substance, proper disposal is crucial to maintain a safe laboratory environment and comply with regulations.

General Guidance: Disposal of **PZ-2891** and its containers must be conducted in accordance with all prevailing country, federal, state, and local regulations.[\[1\]](#)

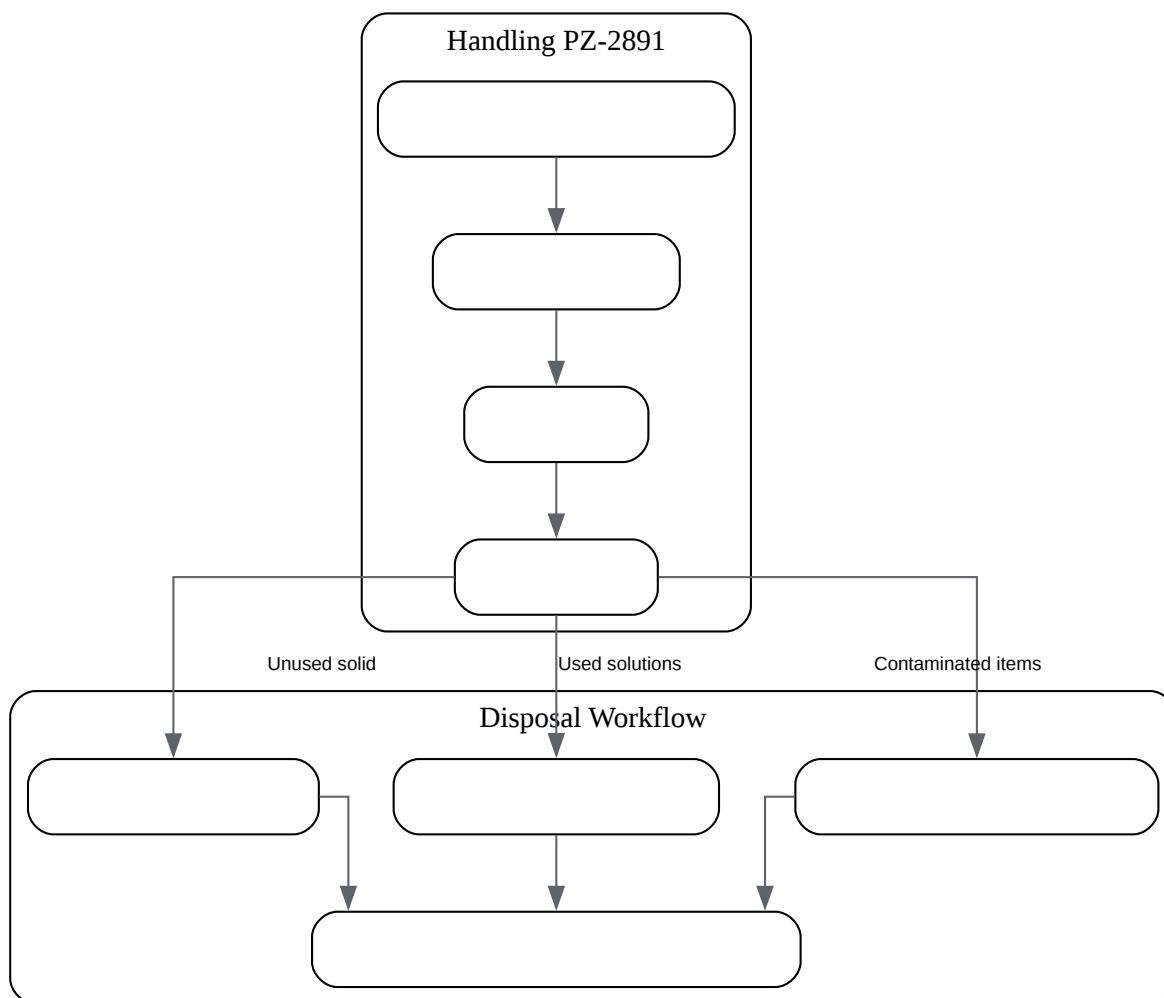
Disposal of Unused **PZ-2891**:

- Solid Waste: Unused solid **PZ-2891** should be disposed of as chemical waste. It should be collected in a designated, labeled waste container.
- Solutions: Solutions of **PZ-2891** should be collected in a labeled waste container for chemical waste. Do not pour down the drain.

Disposal of Contaminated Materials:

- Any materials used to clean up spills (e.g., absorbent pads, paper towels), contaminated PPE (e.g., gloves), and empty containers should be collected in a designated, labeled waste container for chemical waste.

The following workflow outlines the general steps for handling and disposing of **PZ-2891**.



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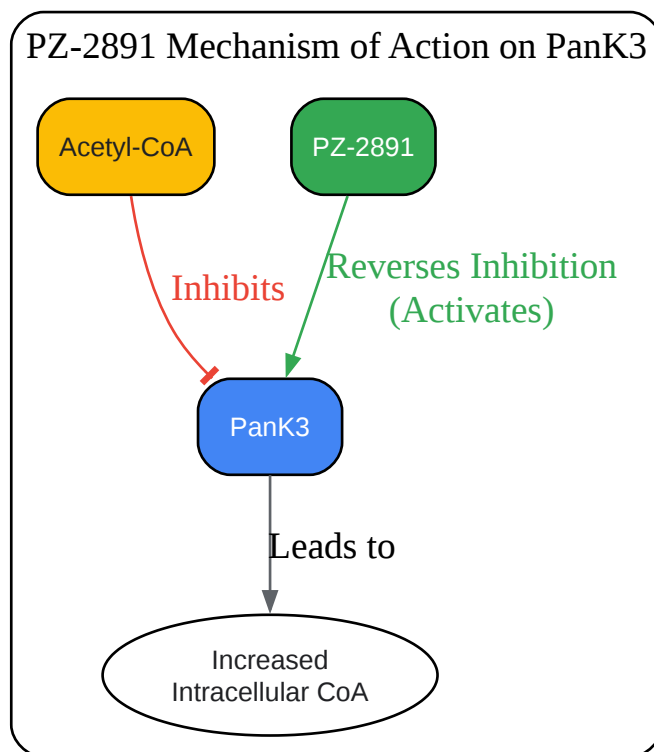
PZ-2891 Handling and Disposal Workflow.

Experimental Context: Mechanism of Action

PZ-2891 is a modulator of pantothenate kinase (Pank). It selectively inhibits Pank1 β , Pank2, and Pank3 in the absence of acetyl-CoA. However, in the presence of acetyl-CoA, which

inhibits PanK3, **PZ-2891** can reverse this inhibition, thereby acting as an activator of PanK3 activity.[2] This leads to an increase in intracellular Coenzyme A (CoA) levels.

The signaling pathway below illustrates the mechanism of action of **PZ-2891** on PanK3.



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PZ-2891's role in PanK3 activation.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. caymanchem.com [caymanchem.com]

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